

Addressing batch-to-batch variability of TRi-1

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Compound of Interest

Compound Name: *TRi-1*

Cat. No.: *B2714561*

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TRi-1 Technical Support Center

Welcome to the technical support center for **TRi-1**, your trusted tri-specific antibody for advanced research and therapeutic development. Here you will find troubleshooting guides and frequently asked questions (FAQs) to help you address common issues and ensure the consistency and reliability of your experiments.

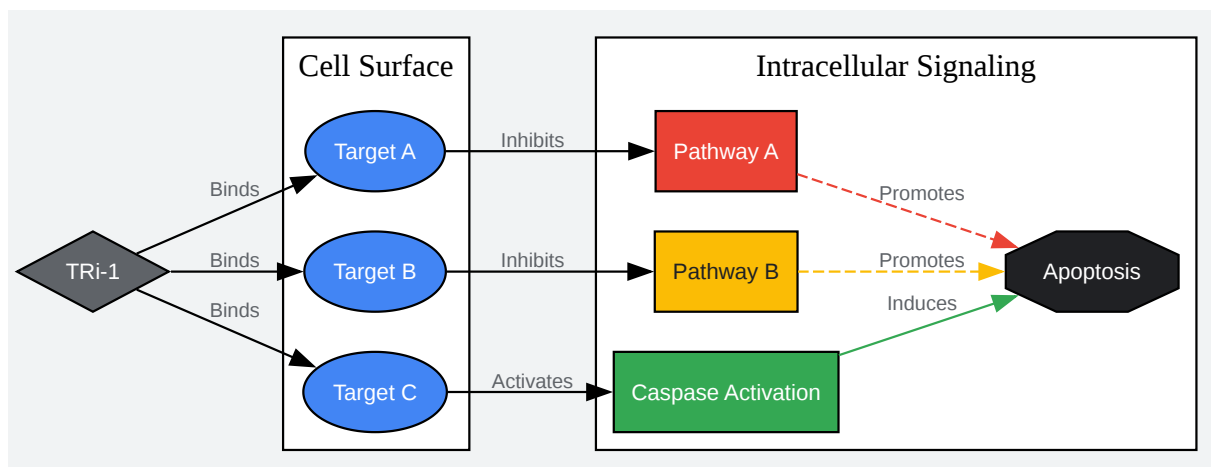
Frequently Asked Questions (FAQs)

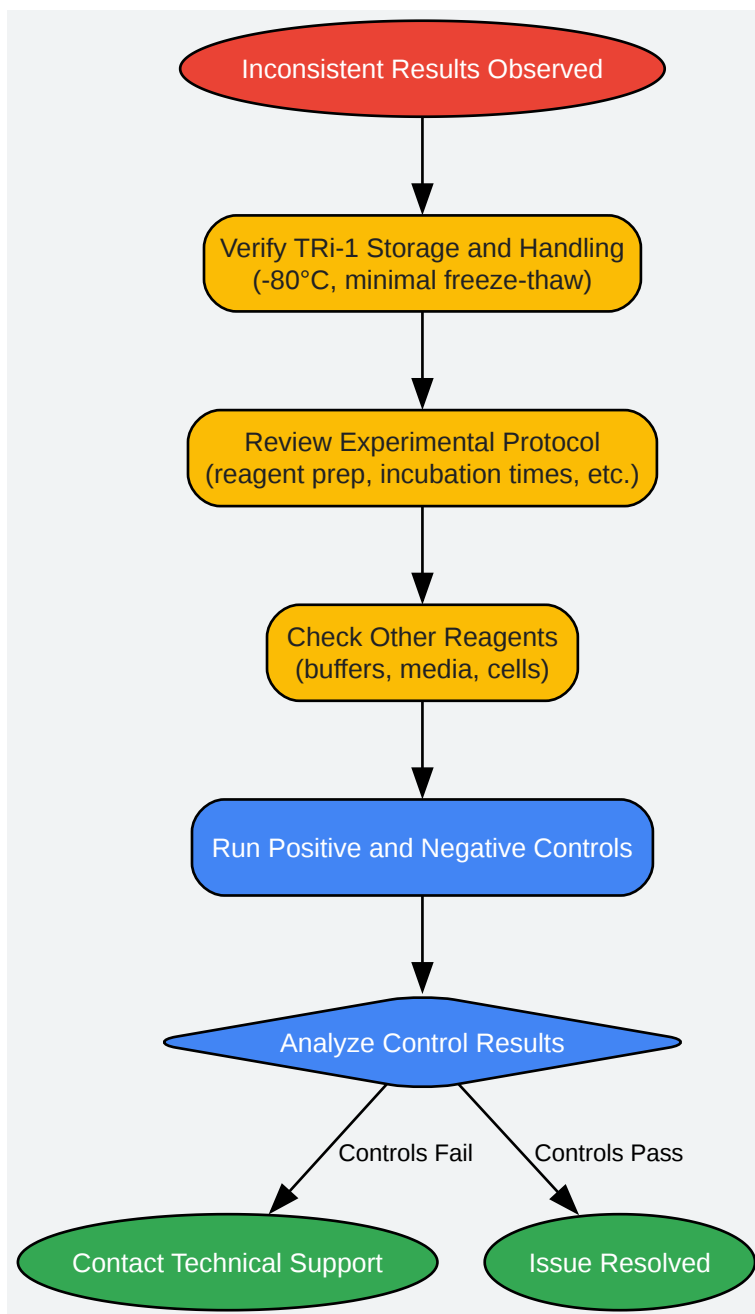
General

Q1: What is **TRi-1** and what is its mechanism of action?

TRi-1 is a recombinant, tri-specific monoclonal antibody engineered to simultaneously bind to three distinct targets: Target A, Target B, and Target C. This unique binding capability allows **TRi-1** to modulate multiple signaling pathways involved in cell proliferation and survival. The primary application of **TRi-1** is in oncology research, where it is used to induce targeted cell death in cancer cells expressing these specific surface antigens.

Below is a diagram illustrating the proposed signaling pathway of **TRi-1**.





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